

An In-depth Technical Guide to Ethyl L-asparaginate and Related Compounds

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Compound of Interest

Compound Name: Ethyl L-asparaginate

Cat. No.: B3050189

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Ethyl L-asparaginate**, along with related compounds, to support research and development activities in the pharmaceutical and life sciences sectors. Due to the limited availability of in-depth experimental data for **Ethyl L-asparaginate**, this guide also includes detailed information on the closely related compounds: 4-Ethyl hydrogen L-aspartate and N-ethyl-L-asparagine.

Chemical Identification and Properties

This section details the fundamental chemical identifiers and properties of **Ethyl L-asparaginate** and its related derivatives. The data presented is compiled from various chemical databases and is intended to provide a foundational understanding of these molecules.

Table 1: Chemical Identification

Compound Name	CAS Number	Molecular Formula	IUPAC Name
Ethyl L-asparaginate	24184-58-5	C ₆ H ₁₂ N ₂ O ₃	ethyl (2S)-2-amino-3-carbamoylpropanoate
4-Ethyl hydrogen L-aspartate	4070-43-3	C ₆ H ₁₁ NO ₄	(2S)-2-amino-4-ethoxy-4-oxobutanoic acid[1]
N-ethyl-L-asparagine	7195-20-2	C ₆ H ₁₂ N ₂ O ₃	(2S)-4-amino-2-(ethylamino)-4-oxobutanoic acid[2]

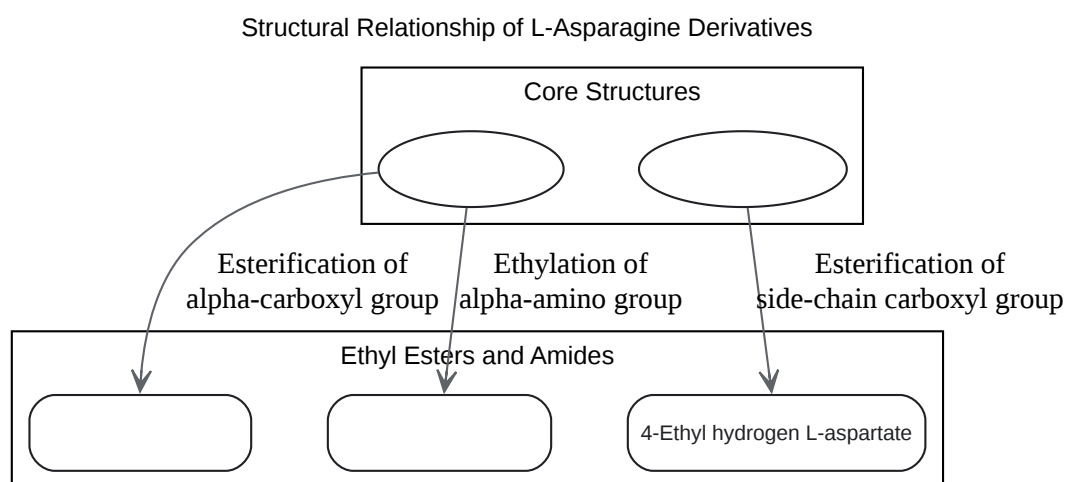
Table 2: Physicochemical Properties

Property	Ethyl L-asparaginate	4-Ethyl hydrogen L-aspartate	N-ethyl-L-asparagine
Molecular Weight	160.17 g/mol [3]	161.16 g/mol [1]	160.17 g/mol [2]
Monoisotopic Mass	160.08479225 Da[3]	161.06880783 Da[1]	160.08479225 Da[2]
Topological Polar Surface Area	95.4 Å²[3]	89.6 Å²[1]	92.4 Å²[2]
Hydrogen Bond Donor Count	2[3]	2	2[2]
Hydrogen Bond Acceptor Count	4[3]	4	4[2]
Rotatable Bond Count	5[3]	5	4[2]
Complexity	158[3]	157[1]	158[2]
LogP (XLogP3-AA)	-1.5	-2.1[1]	-3.6[2]

Structural Relationships

The following diagram illustrates the structural similarities and differences between **Ethyl L-asparaginate**, 4-Ethyl hydrogen L-aspartate, and N-ethyl-L-asparagine, all of which are

derivatives of the amino acid L-asparagine or L-aspartic acid.



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Caption: Relationship of L-asparagine derivatives.

Experimental Protocols

Detailed experimental protocols for **Ethyl L-asparaginate** are not readily available in the public domain. However, a documented method for the analysis of the related compound, 4-Ethyl hydrogen L-aspartate hydrochloride, provides a valuable reference for researchers working with similar molecules.

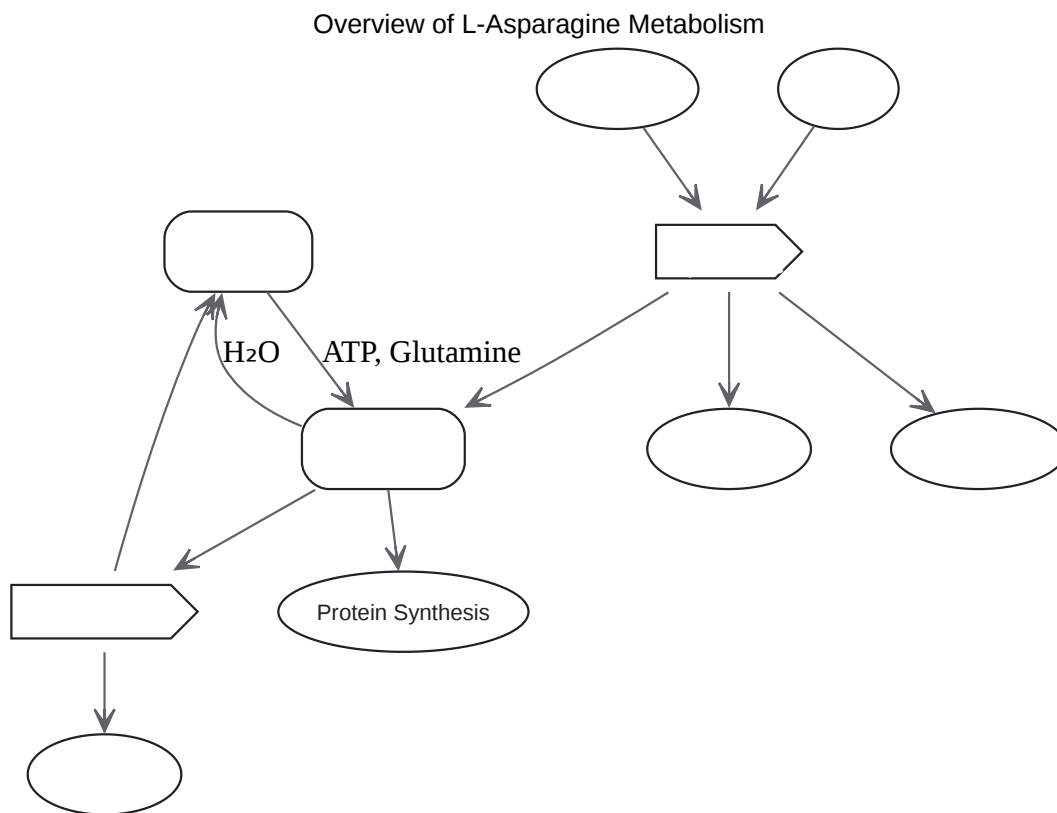
High-Performance Liquid Chromatography (HPLC) Analysis of 4-Ethyl hydrogen L-aspartate hydrochloride^[4]

- Objective: To separate and analyze 4-Ethyl hydrogen L-aspartate hydrochloride.
- Column: Newcrom R1 HPLC column.

- **Mobile Phase:** A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass Spectrometry (MS) compatible applications, formic acid should be used as a substitute for phosphoric acid.
- **Detection:** The specific detection method (e.g., UV-Vis, MS) was not detailed in the source but would be selected based on the analyte's properties and the desired sensitivity.
- **Application Notes:** This reverse-phase (RP) HPLC method is scalable and can be adapted for preparative separation to isolate impurities. It is also suitable for pharmacokinetic studies. For faster Ultra-High-Performance Liquid Chromatography (UPLC) applications, columns with smaller particle sizes (e.g., 3 μm) are available.

Biological Context: L-Asparagine Metabolism

While specific signaling pathways involving **Ethyl L-asparaginate** are not well-documented, understanding the metabolism of its parent molecule, L-asparagine, is crucial for researchers in drug development. L-asparagine plays a significant role in various cellular processes, and its metabolism is a target in certain cancer therapies.



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Caption: L-Asparagine metabolic pathway.

This diagram illustrates the central role of two key enzymes:

- **Asparagine Synthetase:** Catalyzes the synthesis of L-asparagine from L-aspartate and glutamine, a process requiring ATP.
- **L-Asparaginase:** Catalyzes the hydrolysis of L-asparagine back to L-aspartate and ammonia. This enzyme is a cornerstone of treatment for certain leukemias that are dependent on extracellular asparagine.

Conclusion

This technical guide provides the currently available chemical and physical data for **Ethyl L-asparaginate** and its closely related compounds. While comprehensive experimental and biological data for **Ethyl L-asparaginate** remains limited in publicly accessible literature, the information on 4-Ethyl hydrogen L-aspartate and N-ethyl-L-asparagine offers valuable insights for researchers. The provided experimental protocol for HPLC analysis and the overview of L-asparagine metabolism serve as practical resources for scientists and drug development professionals working with L-asparagine derivatives. Further research is warranted to fully elucidate the biological activities and potential applications of **Ethyl L-asparaginate**.

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References

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